

Application Notes and Protocols for Kinase Inhibition Assays

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Compound of Interest

Compound Name: PF-06737007

CAS No.: 1863905-38-7

Cat. No.: B15618037

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the inhibitory activity of kinase inhibitors, with a specific focus on **PF-06737007** as a pan-Trk inhibitor and a general protocol for assessing IRAK4 kinase inhibition.

Part 1: PF-06737007 - A Pan-Trk Kinase Inhibitor

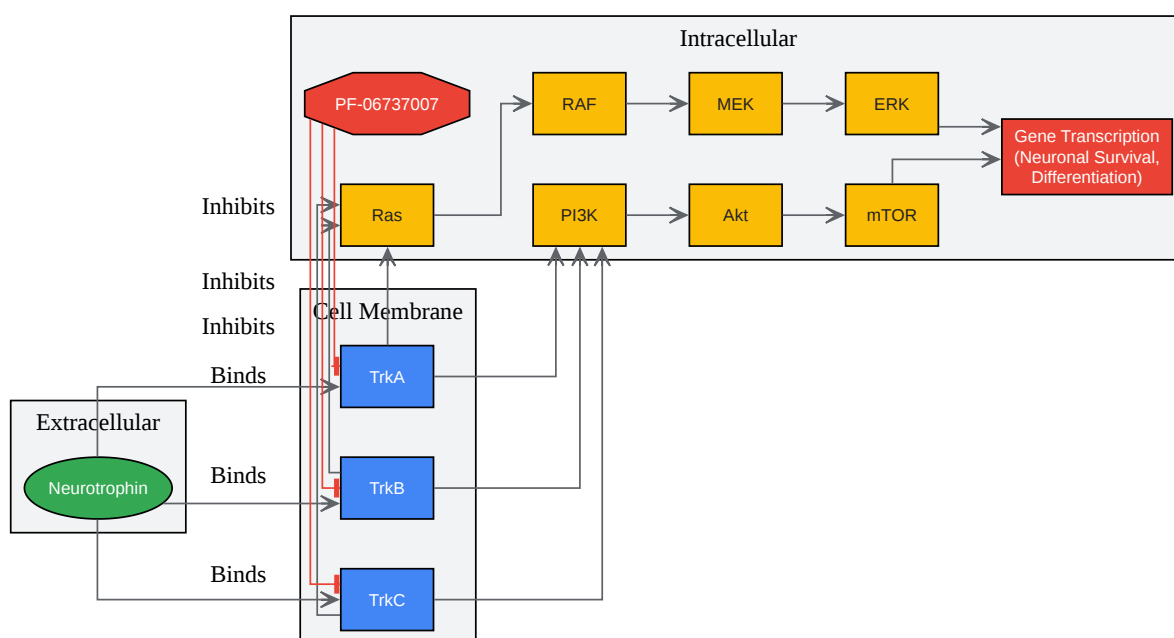
PF-06737007 is a potent inhibitor of Tropomyosin receptor kinases (Trk) A, B, and C. The following data summarizes its inhibitory activity.

Data Presentation: **PF-06737007** Inhibition Profile

Kinase Target	IC50 (nM)
TrkA	7.7
TrkB	15
TrkC	3.9

Signaling Pathway

The Trk signaling pathway plays a crucial role in neuronal survival, differentiation, and function. Ligand binding to the Trk receptor induces dimerization and autophosphorylation of the kinase domain, initiating downstream signaling cascades, primarily the Ras/MAPK and PI3K/Akt pathways. **PF-06737007** inhibits this initial phosphorylation event.



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Caption: Trk Signaling Pathway and Inhibition by **PF-06737007**.

Experimental Protocol: LanthaScreen™ Eu Kinase Binding Assay for PF-06737007

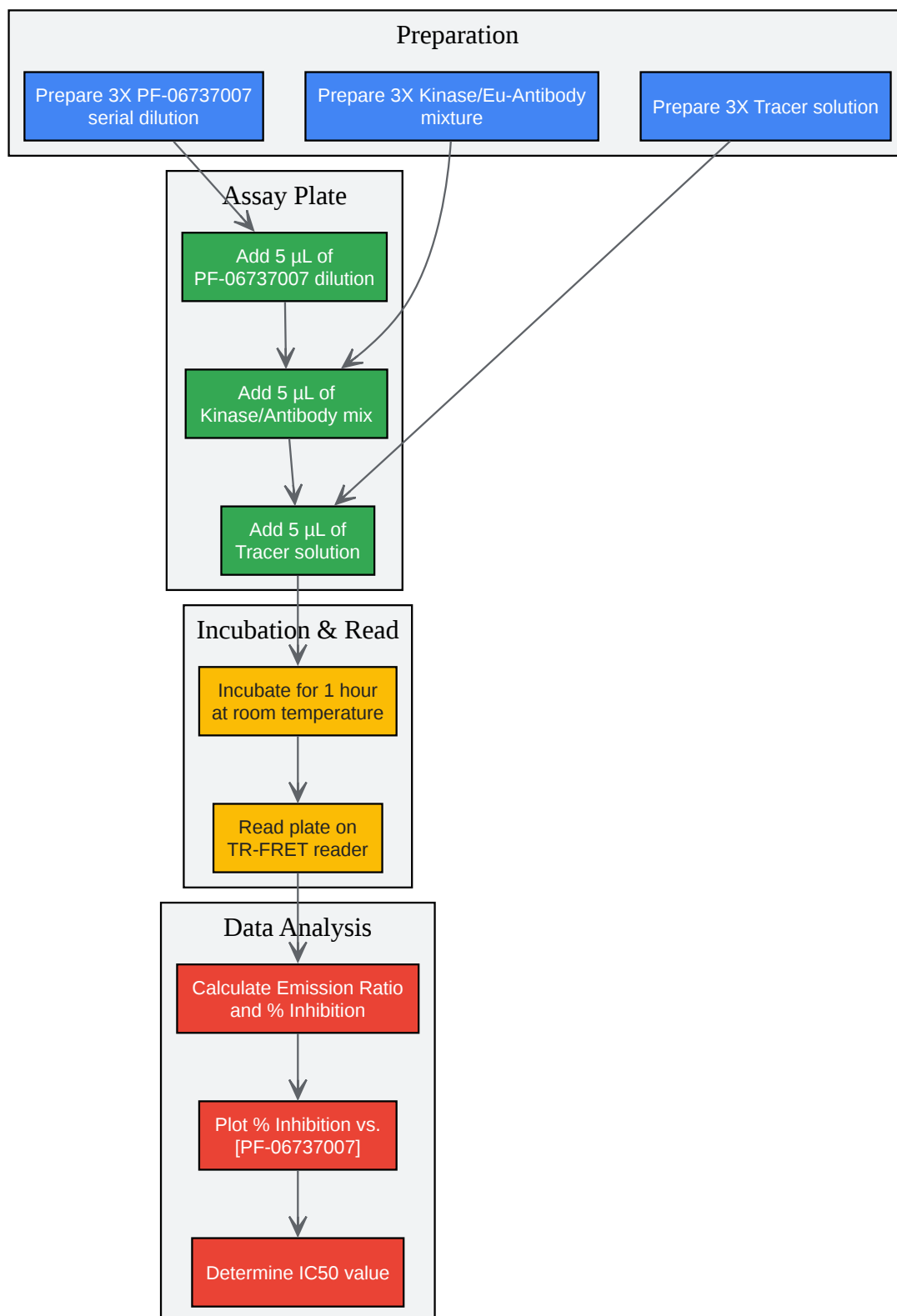
This protocol describes a time-resolved fluorescence resonance energy transfer (TR-FRET) assay to measure the binding affinity of **PF-06737007** to Trk kinases.^[1]

Objective: To determine the IC₅₀ value of **PF-06737007** for TrkA, TrkB, and TrkC kinases.

Materials:

- TrkA, TrkB, or TrkC enzyme (recombinant)
- LanthaScreen™ Eu-anti-Tag Antibody
- Kinase Tracer (ATP-competitive, fluorescently labeled)
- **PF-06737007**
- Assay Buffer
- 384-well microplates
- TR-FRET compatible plate reader

Experimental Workflow



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Caption: Lanthascreen™ Kinase Binding Assay Workflow.

Procedure:

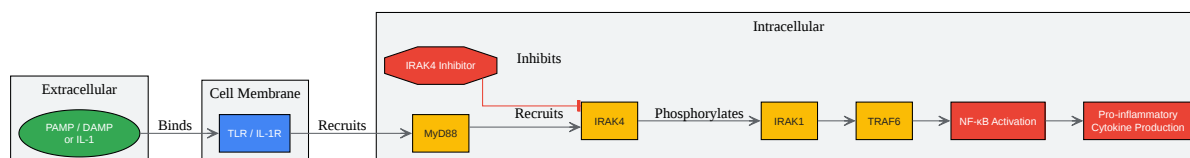
- **Compound Preparation:** Prepare a serial dilution of **PF-06737007** in DMSO. Further dilute in assay buffer to achieve a 3X final concentration.
- **Kinase/Antibody Mixture:** Prepare a 3X solution of the respective Trk kinase and the Eu-anti-Tag antibody in assay buffer.
- **Tracer Preparation:** Prepare a 3X solution of the kinase tracer in assay buffer.
- **Assay Assembly:** In a 384-well plate, add 5 μ L of the **PF-06737007** dilution, followed by 5 μ L of the kinase/antibody mixture, and finally 5 μ L of the tracer solution.
- **Incubation:** Incubate the plate at room temperature for 60 minutes, protected from light.
- **Data Acquisition:** Read the plate using a TR-FRET plate reader, measuring emission at two wavelengths (e.g., acceptor and donor emission).
- **Data Analysis:** Calculate the emission ratio and determine the percent inhibition at each compound concentration. Plot the percent inhibition against the logarithm of the **PF-06737007** concentration and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Part 2: General Protocol for IRAK4 Kinase Inhibition

Interleukin-1 receptor-associated kinase 4 (IRAK4) is a serine/threonine kinase that is a critical component of the innate immune signaling pathway.^[2] The following protocol provides a general method for assessing the activity of IRAK4 inhibitors.

Signaling Pathway

Activation of Toll-like receptors (TLRs) or the IL-1 receptor (IL-1R) leads to the recruitment of MyD88, which in turn recruits IRAK4. IRAK4 autophosphorylates and then phosphorylates IRAK1, initiating a downstream signaling cascade that results in the activation of NF- κ B and the production of pro-inflammatory cytokines.^{[2][3]}



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Caption: IRAK4 Signaling Pathway and Point of Inhibition.

Experimental Protocol: Transcreener® ADP² FP Kinase Assay for IRAK4

This protocol outlines a high-throughput screening (HTS) compatible assay that measures the ADP produced by the kinase reaction.^{[4][5]}

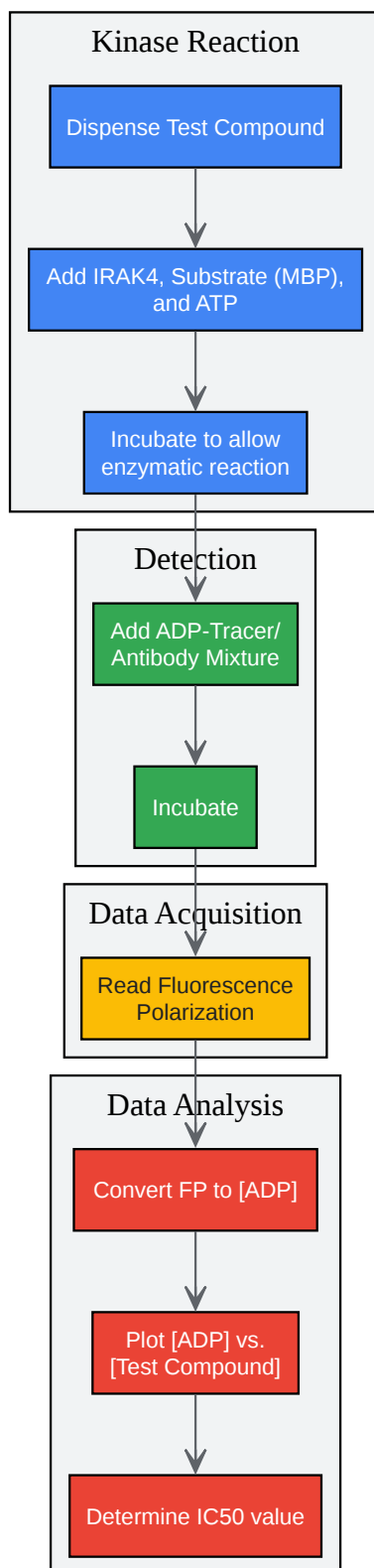
Objective: To determine the potency of a test compound to inhibit IRAK4 kinase activity by quantifying ADP production.

Materials:

- IRAK4 enzyme (recombinant)
- Myelin Basic Protein (MBP) substrate
- ATP
- Test Compound
- Transcreener® ADP² FP Assay Kit (containing ADP Alexa 594 Tracer and ADP² Antibody)
- Assay Buffer

- 384-well microplates
- Fluorescence polarization plate reader

Experimental Workflow



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Caption: Transcreener® ADP² FP Kinase Assay Workflow.

Procedure:

- **Compound Plating:** Dispense serial dilutions of the test compound into a 384-well plate.
- **Kinase Reaction Initiation:** Add a mixture of IRAK4 enzyme, MBP substrate, and ATP to each well to start the kinase reaction.
- **Incubation:** Incubate the plate at room temperature for a defined period (e.g., 60-90 minutes) to allow for ADP production.
- **Detection:** Add the Transcreener® ADP² detection mixture (ADP Alexa 594 Tracer and ADP² Antibody) to each well. This will stop the kinase reaction.
- **Incubation:** Incubate the plate for a short period to allow the detection reagents to equilibrate.
- **Data Acquisition:** Read the fluorescence polarization (FP) signal on a compatible plate reader.
- **Data Analysis:** Convert the FP values to the concentration of ADP produced using a standard curve. Plot the ADP concentration against the logarithm of the test compound concentration and fit the data to determine the IC₅₀ value.

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